

2-Amino-6-methoxybenzonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-6-methoxybenzonitrile

Cat. No.: B073248

[Get Quote](#)

An In-depth Technical Guide to **2-Amino-6-methoxybenzonitrile**: Molecular Weight and Formula

This technical guide provides essential information regarding the molecular weight and chemical formula of **2-Amino-6-methoxybenzonitrile**, a compound of interest for researchers, scientists, and professionals in drug development.

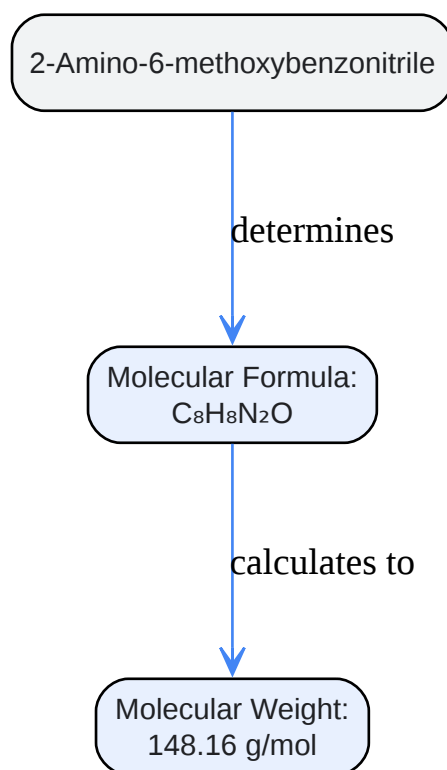
Core Molecular Data

The fundamental molecular properties of **2-Amino-6-methoxybenzonitrile** are summarized below. This data is critical for a wide range of applications, from reaction stoichiometry to analytical characterization.

Property	Value
Chemical Formula	C ₈ H ₈ N ₂ O[1][2][3]
Molecular Weight	148.16 g/mol
Alternate Molecular Weight	148.164[1]
CAS Number	1591-37-3[1][4]

Structural and Logical Representation

The relationship between the compound's nomenclature and its core molecular data can be visualized as a direct logical flow. The chemical name defines a specific molecular structure, from which the molecular formula is derived, and subsequently, the molecular weight is calculated.



[Click to download full resolution via product page](#)

Logical relationship of **2-Amino-6-methoxybenzonitrile** data.

Experimental Protocols

While this document focuses on the core molecular data, it is important to note that experimental protocols involving **2-Amino-6-methoxybenzonitrile** are diverse. It is widely utilized as a precursor in the synthesis of more complex molecules, particularly in the development of pharmaceuticals such as anticancer and antimicrobial agents.[3] The specific methodologies for its use would be detailed in relevant synthetic or analytical research papers. For instance, it can undergo reactions involving its amine and nitrile functional groups, making it a versatile building block in organic chemistry.[3]

Signaling Pathways

The direct involvement of **2-Amino-6-methoxybenzonitrile** in specific signaling pathways is not extensively documented in publicly available literature. Its primary role, as highlighted in various chemical and pharmaceutical contexts, is that of a synthetic intermediate. Therefore, its biological effects would be attributed to the larger, more complex molecules synthesized from it. Researchers investigating the biological activity of derivatives of this compound would typically perform assays to determine their effects on specific cellular signaling pathways relevant to their therapeutic targets.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. cenmed.com [cenmed.com]
- 3. 2-Amino-6-methoxybenzonitrile [myskinrecipes.com]
- 4. 1591-37-3|2-Amino-6-methoxybenzonitrile|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [2-Amino-6-methoxybenzonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073248#2-amino-6-methoxybenzonitrile-molecular-weight-and-formula\]](https://www.benchchem.com/product/b073248#2-amino-6-methoxybenzonitrile-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com